

Application Notes and Protocols for the Preparation of BI-4924 Stock Solution

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Compound of Interest

Compound Name: BI-4924
Cat. No.: B15614151

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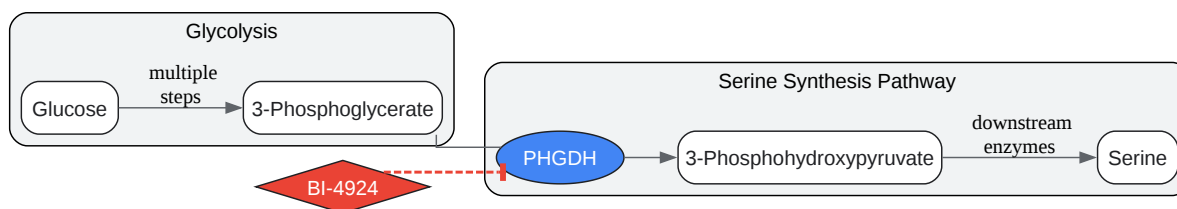
Abstract

These application notes provide a comprehensive protocol for the preparation, storage, and handling of stock solutions of **BI-4924**, a selective and potent inhibitor of phosphoglycerate dehydrogenase (PHGDH).^{[1][2][3]} **BI-4924** is a crucial tool for studying the serine biosynthesis pathway, which is implicated in various diseases, including cancer.^{[1][3][4]} Adherence to this protocol is essential for ensuring the accuracy and reproducibility of experimental results.

Chemical Properties and Mechanism of Action

BI-4924 is a potent, NADH/NAD⁺-competitive inhibitor of PHGDH, the rate-limiting enzyme in the de novo serine biosynthesis pathway.^{[1][5][6]} It has an IC₅₀ value of approximately 2-3 nM.^{[1][6][7]} By inhibiting PHGDH, **BI-4924** effectively disrupts the conversion of 3-phosphoglycerate to 3-phosphohydroxypyruvate, thereby blocking serine production.^{[3][4]} For cellular experiments, it is often recommended to use the cell-permeable ester prodrug, BI-4916, which is intracellularly converted to **BI-4924**.^{[3][4][8]}

Signaling Pathway of PHGDH Inhibition



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Caption: Inhibition of PHGDH by **BI-4924** blocks the serine synthesis pathway.

Quantitative Data Summary

The key quantitative data for **BI-4924** are summarized in the tables below.

Table 1: Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₂₁ H ₂₀ Cl ₂ N ₂ O ₆ S	[1][7]
Molecular Weight	499.36 g/mol	[1][2][7]
Appearance	Solid	[2][6]
CAS Number	2244452-09-1	[1][2]

Table 2: Solubility Information

Solvent	Concentration	Notes	Reference(s)
DMSO	90-100 mg/mL (approx. 180-200 mM)	Sonication is recommended.	[1][2]

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Reference(s)
Solid Powder	-20°C	Up to 3 years	[1][2]
In Solvent	-80°C	6 to 12 months	[1][2][6]
In Solvent	-20°C	1 to 6 months	[2][6]

Note: For long-term stability, storing solutions at -80°C is highly recommended.

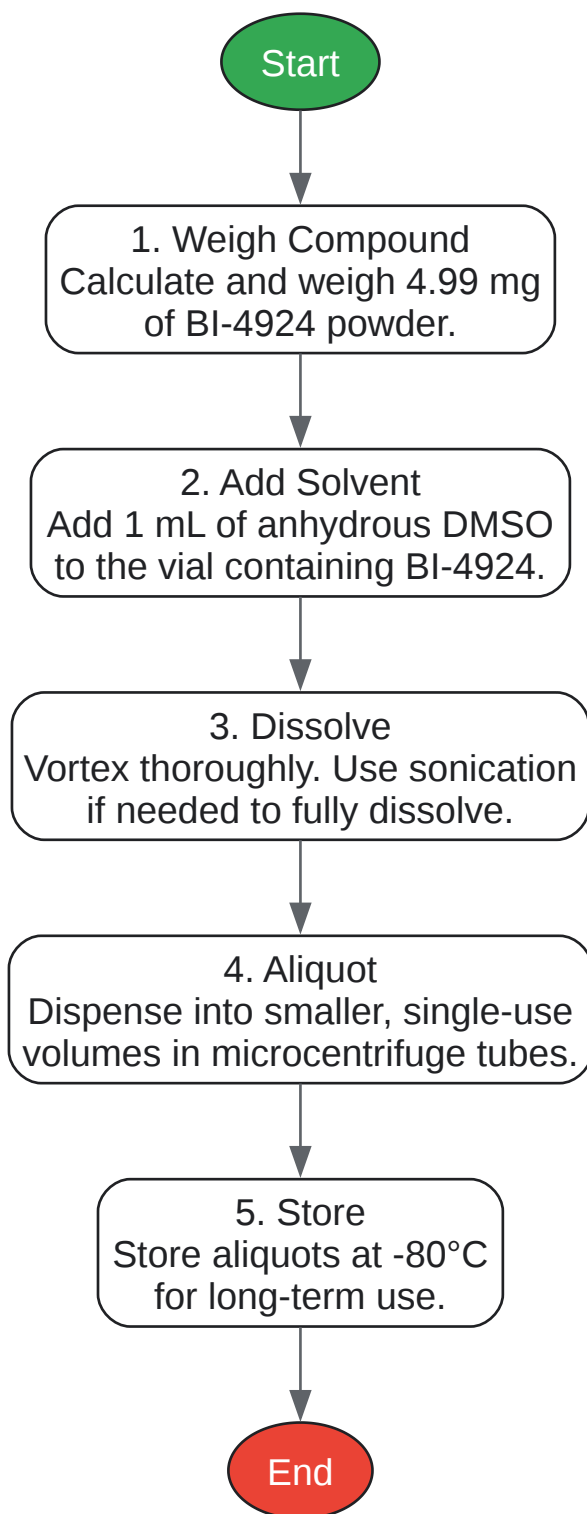
Experimental Protocol: Preparation of a 10 mM BI-4924 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **BI-4924**. Adjust volumes as necessary for your specific requirements.

Materials and Equipment

- **BI-4924** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filter-barrier tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Experimental Workflow



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Caption: Workflow for preparing **BI-4924** stock solution.

Step-by-Step Method

- Calculation: To prepare a 10 mM solution, calculate the required mass of **BI-4924** using its molecular weight (MW = 499.36 g/mol).
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 499.36 \text{ g/mol} = 4.99 \text{ mg}$
- Weighing: Carefully weigh 4.99 mg of **BI-4924** powder and transfer it into a sterile microcentrifuge tube or amber vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the vial containing the **BI-4924** powder.
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - If particulates are still visible, sonicate the solution for 5-10 minutes to aid dissolution.^[1] The final solution should be clear.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots.
 - Clearly label each aliquot with the compound name, concentration, date, and solvent.
 - Store the aliquots at -80°C for long-term storage.^{[1][2][6]} For short-term use (up to one month), storage at -20°C is acceptable.^[2]

Safety and Handling Precautions

- **BI-4924** is for research use only.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.

- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, to avoid skin and eye contact.
- Refer to the Safety Data Sheet (SDS) for complete safety information before handling.

Disclaimer

The information provided in these application notes is intended for use by trained professionals in a laboratory setting. It is the responsibility of the user to ensure that all procedures are performed safely and in accordance with all applicable regulations.

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References

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